

# TEAC as co-catalyst in organic synthesis reactions

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Tetraethylammonium Chloride

CAS No.: 56-34-8

Cat. No.: S566236

[Get Quote](#)

## Chemical Profile of TEAC

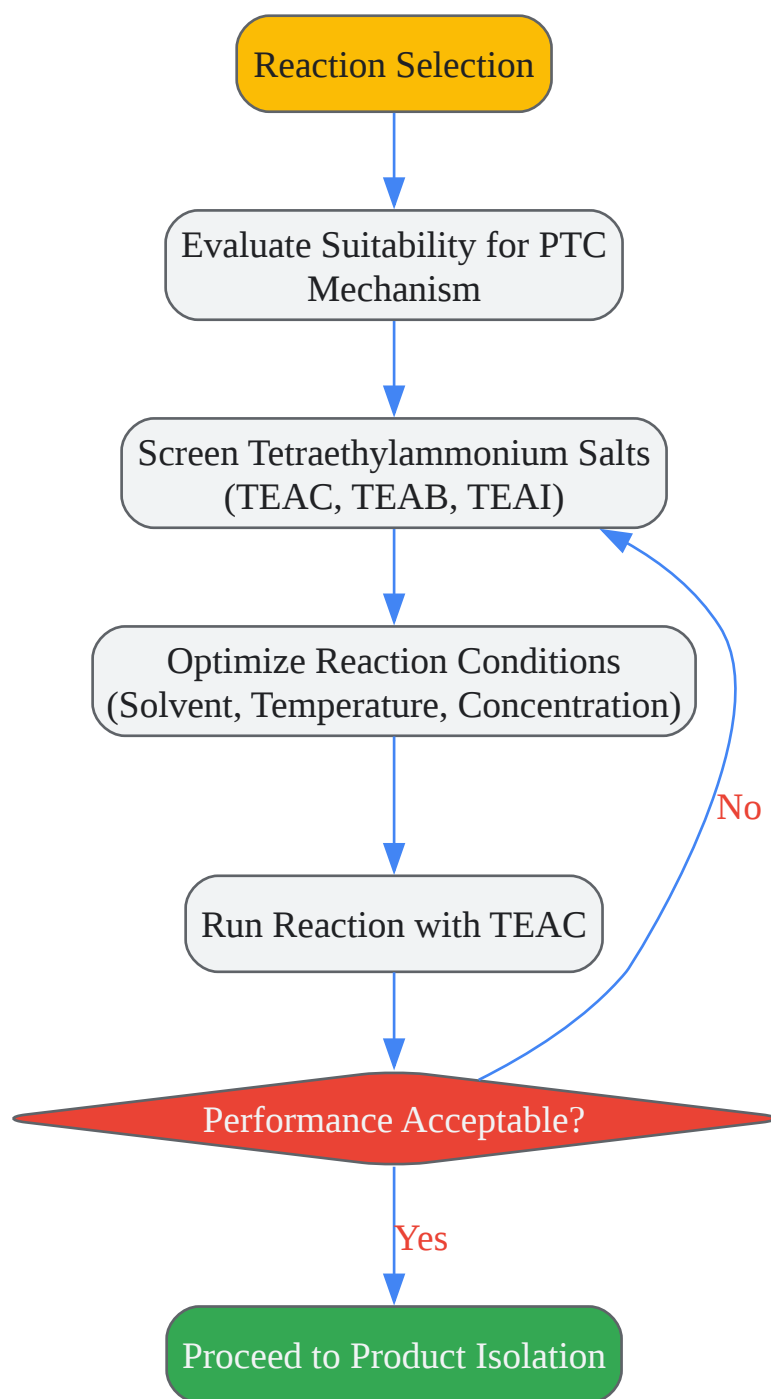
The table below summarizes the key identifiers and properties of **Tetraethylammonium Chloride** (TEAC) from established chemical data [1].

Property	Description
IUPAC Name	N,N,N-Triethylethanaminium chloride [1]
Chemical Formula	$[N(CH_2CH_3)_4]Cl$ or $[NEt_4]Cl$ [1]
Molar Mass	$165.71 \text{ g}\cdot\text{mol}^{-1}$ [1]
Appearance	Colorless, deliquescent crystalline solid [1]
Melting Point	$360 \text{ }^\circ\text{C}$ (for the tetrahydrate form) [1]
Solubility	Highly soluble in water [1]
Primary Role	Source of tetraethylammonium ions ( $[NEt_4]^+$ ) [1]

## Known Synthetic Applications and Limitations

TEAC can function as a **phase-transfer catalyst (PTC)**, facilitating reactions between reagents in immiscible phases (e.g., organic and aqueous) by transferring the active species into the organic phase [1]. Its effectiveness is highly dependent on the specific reaction and can differ from other tetraethylammonium salts.

The following diagram outlines the general workflow for employing TEAC as a co-catalyst, incorporating key decision points based on literature findings [1].



[Click to download full resolution via product page](#)

- **Reactions with Reported Efficacy:** TEAC has been shown to produce **better yields than TEAB or TEAI** as a co-catalyst in the palladium-catalyzed synthesis of diarylureas from arylamines, nitroaromatics, and carbon monoxide [1].
- **Reactions with Reported Limitations:** In other reactions, such as the 2-hydroxyethylation of carboxylic acids using ethylene carbonate, or as a PTC in the dialkylation of aniline, TEAC was found to be **less effective than TEAB or TEAI** [1].

## Critical Handling and Stability Information

For experimental protocols, careful handling is required due to the compound's inherent properties and stability [1].

Aspect	Protocol Consideration
Atmosphere	Handle under inert atmosphere (e.g., N <sub>2</sub> ). TEAC is hygroscopic [1].
Stability	Avoid prolonged heating. Decomposes via Hofmann elimination to triethylamine hydrochloride, HCl, and ethylene [1].
Toxicity	Toxicity is attributed to the tetraethylammonium ion. Acute toxicity (mouse, p.o.) is ~900 mg/kg [1].

## Suggestions for Further Research

The search results indicate that specific, detailed protocols for TEAC as a co-catalyst are not widely covered in the general literature. To acquire more advanced information, you may find it helpful to:

- **Consult Specialized Databases:** Search platforms like SciFinder, Reaxys, or specialized organic chemistry journals using more specific terms such as "**tetraethylammonium chloride phase transfer catalysis**" or "**[NEt<sub>4</sub>]Cl co-catalyst**" along with your reaction of interest.
- **Explore Related Catalysts:** Given the variable performance of TEAC, investigating other **quaternary ammonium salts** (e.g., benzyltriethylammonium chloride) or **phosphonium salts** might be productive [2]. The field of **Ionic Liquids** also offers a wide range of tunable catalysts for transesterification and other reactions [2].

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. Tetraethylammonium chloride - Wikipedia [en.wikipedia.org]
2. BJOC - Ionic liquids as transesterification catalysts : applications for... [beilstein-journals.org]

To cite this document: Smolecule. [TEAC as co-catalyst in organic synthesis reactions]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b566236#teac-as-co-catalyst-in-organic-synthesis-reactions]

---

## Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

## Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** info@smolecule.com  
**Web:** www.smolecule.com